

Technical Guide: ¹H NMR Characterization of 3,4-Dimethoxy-N-methylaniline Hydrochloride

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Compound of Interest

Compound Name: 3,4-dimethoxy-N-methylaniline
hydrochloride

CAS No.: 1209739-54-7

Cat. No.: B1452829

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Executive Summary

3,4-Dimethoxy-N-methylaniline hydrochloride (CAS: 35162-34-6 for free base; HCl salt analog) is a critical secondary amine building block, often utilized in the synthesis of isoquinoline alkaloids and kinase inhibitors. Its spectral signature is defined by the interplay between the electron-rich veratrole (1,2-dimethoxybenzene) core and the electron-withdrawing ammonium moiety.

This guide provides a rigorous, self-validating framework for interpreting the ¹H NMR spectrum of this compound. Unlike simple organic molecules, the hydrochloride salt presents dynamic exchange phenomena and solubility challenges that require specific acquisition protocols.

Part 1: Structural Analysis & Spin System

To accurately assign the spectrum, we must first deconstruct the molecule into its magnetically distinct environments. The hydrochloride salt form protonates the secondary amine, converting the N-methylamino group (-NHMe) into an N-methylammonium group (-NH

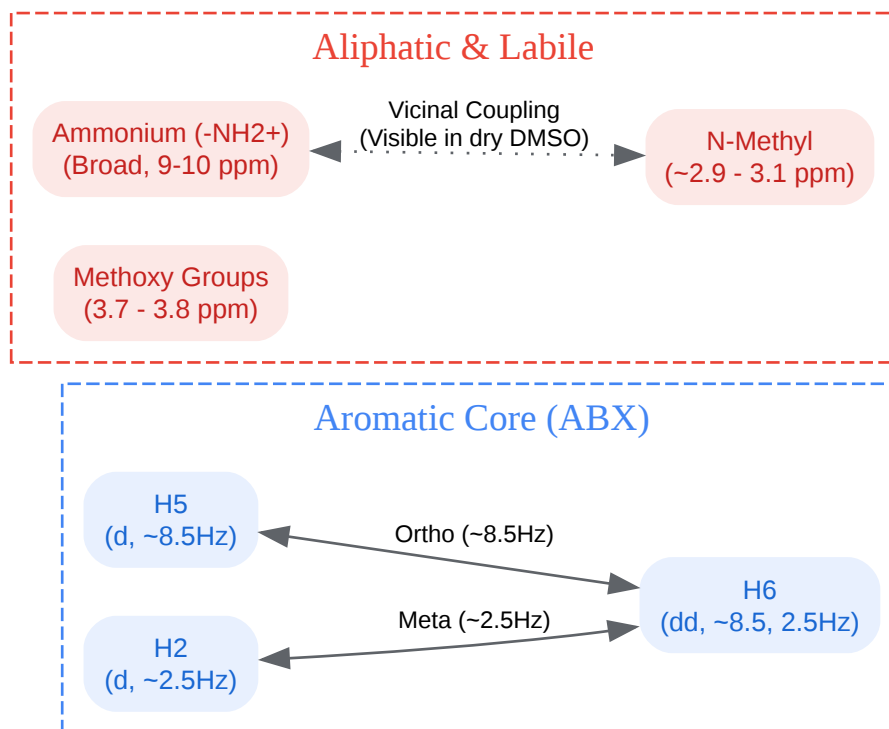
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Theoretical Spin System

- Aromatic Core (ABX System): The 1,2,4-substitution pattern creates a classic ABX spin system (or ABC if shifts are close).
 - H
: Meta to the alkyl-ammonium group; isolated between methoxy and ammonium.
 - H
: Ortho to a methoxy; meta to the ammonium.
 - H
: Ortho to the ammonium; ortho to H
.
- Aliphatic Substituents:
 - Methoxy Groups (OMe): Two distinct singlets due to slightly different electronic environments (position 3 vs 4).
 - N-Methyl: A singlet that may exhibit splitting due to coupling with the ammonium protons () in non-exchanging solvents.
- Labile Protons:
 - Ammonium (-NH
): Two exchangeable protons, typically visible only in dry DMSO-d
or MeCN-d
.

Visualization: Structural Connectivity & Proton Assignment



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Figure 1: Connectivity map highlighting the ABX aromatic system and key scalar couplings expected in the hydrochloride salt.

Part 2: Experimental Protocol

The choice of solvent is the single most critical variable for amine salts. Chloroform-d (CDCl₃) often leads to broad, undefined peaks for the ammonium protons and potential solubility issues.

Recommended Workflow

- Solvent Selection: DMSO-d

(99.9% D) is mandatory for full characterization. It stabilizes the salt form and slows proton exchange, allowing observation of the NH

signals.

- Sample Concentration: 10–15 mg in 0.6 mL solvent.
- Water Suppression (Optional): If the salt is hygroscopic, a large H

O peak at 3.33 ppm may obscure the methoxy region. Use a pre-saturation pulse sequence (e.g., zgpr on Bruker systems) if necessary.

Part 3: Spectral Assignment & Logic

The following assignments are based on substituent chemical shift increments (Z-values) applied to the aniline hydrochloride core.

The Ammonium Region (8.5 – 10.5 ppm)

- Signal: Broad singlet or broad triplet (integration 2H).
- Logic: The positive charge on nitrogen significantly deshields these protons.
- Validation: Add one drop of D

O to the NMR tube and shake. Result: This peak must disappear (D/H exchange). If it remains, the product is not the salt.

The Aromatic Region (6.5 – 7.5 ppm)

The 3,4-dimethoxy substitution is electron-donating, pushing shifts upfield, while the ammonium group is electron-withdrawing (inductive effect), pulling them downfield.

Proton	Multiplicity	Approx. ^{[1][2]} ^{[3][4][5][6]} Shift (ppm)	Coupling ()	Mechanistic Explanation
H-5	Doublet (d)	6.90 – 7.00	Hz	Ortho to OMe (C4), shielded. No meta coupling partner usually resolved.
H-2	Doublet (d)	6.70 – 6.85	Hz	Ortho to N-alkyl, but isolated by OMe. Shows small meta coupling to H6.
H-6	dd	6.80 – 7.10	,	The most deshielded aromatic proton due to proximity to the cationic nitrogen.

The Aliphatic Region (2.5 – 4.0 ppm)

Group	Multiplicity	Approx. ^{[1][2]} ^{[3][4][5][6][7]} Shift (ppm)	Integration	Mechanistic Explanation
-OCH	Singlet (s)	3.70 – 3.75	3H	C3-Methoxy.
-OCH	Singlet (s)	3.75 – 3.80	3H	C4-Methoxy. ^[8] (Often overlap). ^{[2][3]}
N-CH	Singlet*	2.90 – 3.10	3H	Deshielded by + charge (Free base is ~2.7 ppm).

*Note on N-Methyl Multiplicity: In ultra-dry DMSO-d

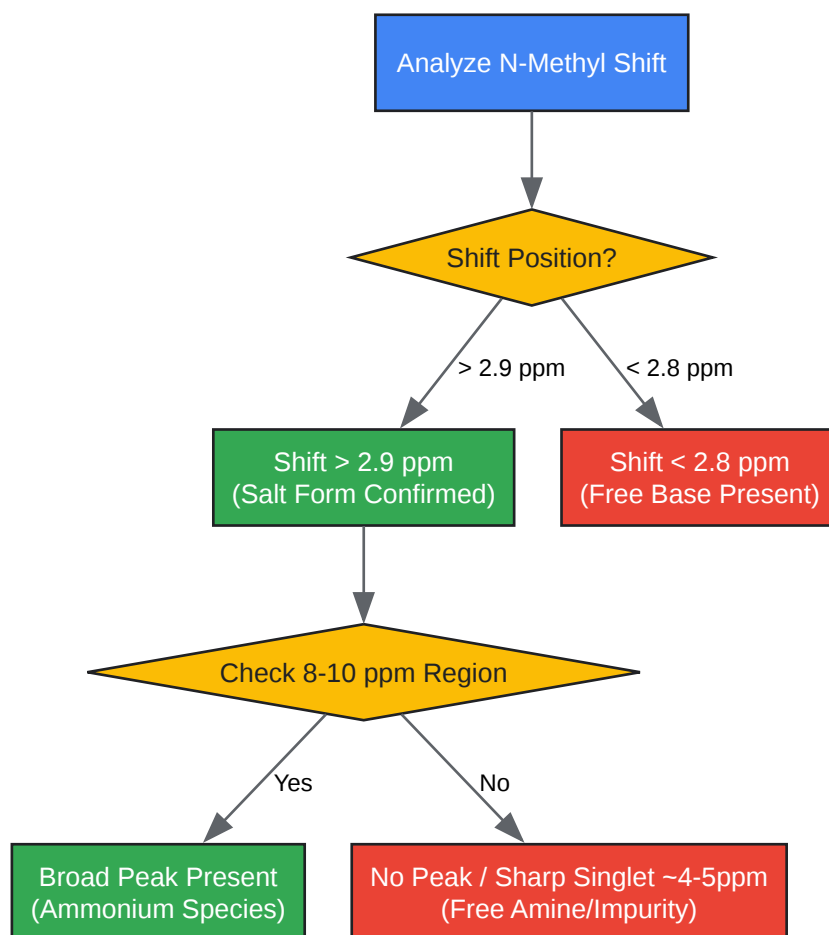
, the N-methyl signal may appear as a triplet (

Hz) due to coupling with the two NH

protons. In "wet" solvent, rapid exchange decouples this interaction, collapsing it to a singlet.

Part 4: Troubleshooting & Impurity Profiling

A common issue in drug development is the incomplete formation of the salt or the presence of residual free base. Use this logic flow to diagnose the sample state.



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Figure 2: Diagnostic logic for distinguishing the hydrochloride salt from the free base or impurities.

Common Impurities

- Residual Methanol: Singlet at 3.16 ppm (in DMSO). Can overlap with N-methyl.[1][3][5][7]
- Triethylamine (TEA): If TEA was used in workup, look for quartet (2.4 ppm) and triplet (0.9 ppm). TEA salts often co-precipitate.
- Water: Variable shift in DMSO (3.3 – 4.0 ppm). High water content accelerates proton exchange, broadening the NH peak and collapsing the N-Me coupling.

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